

5-(4-Chlorophenyl)isoxazole CAS number and identifiers

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Compound of Interest

Compound Name: 5-(4-Chlorophenyl)isoxazole

Cat. No.: B1635400

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An In-Depth Technical Guide to **5-(4-Chlorophenyl)isoxazole**

Introduction

5-(4-Chlorophenyl)isoxazole is a versatile heterocyclic compound that has garnered significant interest within the scientific community, particularly in the realms of pharmaceutical and agrochemical research. Its structure, featuring an isoxazole ring linked to a chlorophenyl group, provides a unique scaffold for the synthesis of a wide array of bioactive molecules.^[1] The presence of the chlorine atom on the phenyl ring and the nitrogen and oxygen atoms within the isoxazole ring imparts specific electronic properties that influence its chemical reactivity and biological activity.^[1] This guide provides a comprehensive overview of **5-(4-Chlorophenyl)isoxazole**, detailing its chemical identifiers, physicochemical properties, synthesis methodologies, spectral characteristics, and applications, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Molecular Structure

Unambiguous identification of a chemical entity is paramount for scientific discourse and regulatory compliance. **5-(4-Chlorophenyl)isoxazole** is cataloged across multiple databases, ensuring its comprehensive tracking.^[1]

Core Identifiers

A summary of the key identifiers for **5-(4-Chlorophenyl)isoxazole** is presented in the table below.

Identifier	Value
CAS Number	7064-32-6[1][2]
IUPAC Name	5-(4-chlorophenyl)-1,2-oxazole[1][3]
Synonyms	5-(p-chlorophenyl)isoxazole, Isoxazole, 5-(4-chlorophenyl)-[1][2][4]
Molecular Formula	C ₉ H ₆ ClNO[1][2]
Molecular Weight	179.60 g/mol [1][2]
Canonical SMILES	C1=CC(=CC=C1C2=CC=NO2)Cl[1][2][3]
InChI	InChI=1S/C9H6ClNO/c10-8-3-1-7(2-4-8)9-5-6-11-12-9/h1-6H[1][3]
InChIKey	DLWSAUPFARYKDH-UHFFFAOYSA-N[1][3]
MDL Number	MFCD02183533[1][5]
PubChem CID	2735794[3]
European Community (EC) Number	809-700-8[1]

Structural Representation

The molecular architecture of **5-(4-Chlorophenyl)isoxazole** consists of a five-membered isoxazole ring, which is an aromatic heterocycle containing an oxygen and a nitrogen atom in adjacent positions.[6] This ring is substituted at the 5-position with a 4-chlorophenyl group.[1]

Caption: Chemical structure of **5-(4-Chlorophenyl)isoxazole**.

Physicochemical and Pharmacokinetic Properties

The physical and chemical characteristics of **5-(4-Chlorophenyl)isoxazole** are crucial for its handling, formulation, and biological activity.

Property	Value	Source
Appearance	White crystalline solid	
Melting Point	84-90 °C	
Boiling Point	504.4 °C at 760 mmHg (predicted)	[1]
LogP	2.995 (calculated)	[1][2]
Topological Polar Surface Area (TPSA)	26.03 Å ²	[2]
Hydrogen Bond Acceptors	2	[2]
Hydrogen Bond Donors	0	[2]
Rotatable Bonds	1	[2]

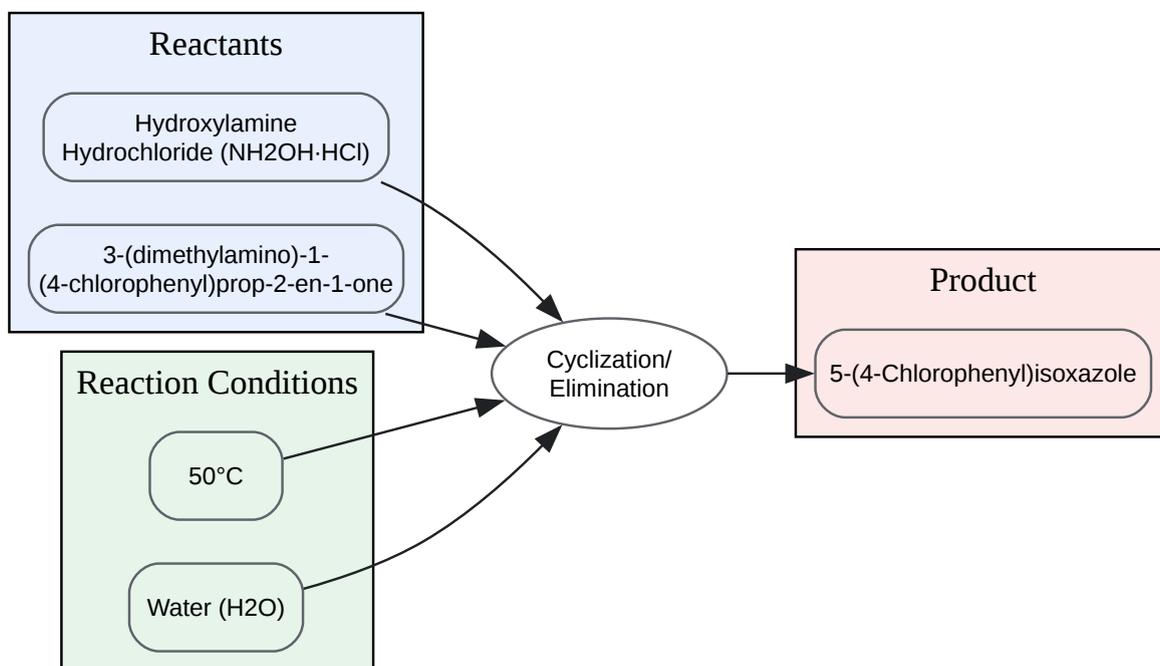
The calculated LogP value of approximately 2.995 suggests that **5-(4-Chlorophenyl)isoxazole** has moderate lipophilicity.[1][2] This property indicates limited solubility in water but good solubility in organic solvents like ethanol, dichloromethane, and chloroform.[1]

Synthesis Methodologies

The isoxazole ring is a common motif in medicinal chemistry, and various synthetic routes have been developed for its construction.[7]

Hydroxylamine-Based Cyclization

A prevalent and efficient method for synthesizing **5-(4-Chlorophenyl)isoxazole** involves the reaction of a chalcone precursor with hydroxylamine.[8] A particularly clean approach utilizes the reaction of 3-(dimethylamino)-1-(4-chlorophenyl)prop-2-en-1-one with hydroxylamine hydrochloride in an aqueous medium.[1] This method is advantageous due to its mild reaction conditions (50°C in water), high yields (85-87%), and the use of an environmentally benign solvent.[1] The mechanism proceeds through a nucleophilic attack of hydroxylamine on the carbonyl carbon, followed by intramolecular cyclization and the elimination of dimethylamine.[1]



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Caption: Workflow for the aqueous synthesis of **5-(4-Chlorophenyl)isoxazole**.

Other Synthetic Approaches

- Condensation Reactions: A traditional method involves the condensation of 4-chlorobenzaldehyde with hydroxylamine, followed by cyclization to form the isoxazole ring.^[1]
- One-Pot Syntheses: Modern synthetic chemistry often favors one-pot reactions for their efficiency. Protocols involving the oxidation of aldoximes to generate nitrile oxide intermediates, which then undergo a [3+2] cycloaddition with alkynes, have been developed.^[1]

Spectroscopic Characterization

The structural elucidation of **5-(4-Chlorophenyl)isoxazole** is confirmed through various spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR).

- ¹H NMR: The proton NMR spectrum provides characteristic signals for the protons on the isoxazole and chlorophenyl rings. A study reported the following key shifts in CDCl₃: a doublet at δ 6.52 ppm (J = 2.0 Hz) for the C4-H of the isoxazole ring, doublets at δ 7.45 ppm (J = 8.4 Hz) and δ 7.73 ppm (J = 8.4 Hz) for the aromatic protons of the chlorophenyl group, and a doublet at δ 8.30 ppm (J = 2.0 Hz) for the C3-H of the isoxazole ring.[8]
- ¹³C NMR: The carbon NMR spectrum confirms the carbon framework of the molecule. Reported chemical shifts in CDCl₃ include signals at δ 98.9, 125.6, 127.0, 129.2, 136.1, 150.8, and 168.1 ppm.[1][8]

Applications in Research and Development

The isoxazole moiety is a privileged scaffold in medicinal chemistry, and its derivatives are known to exhibit a wide range of biological activities, including anti-inflammatory, antibacterial, and antitumor properties.[1][9][10]

Pharmaceutical Development

5-(4-Chlorophenyl)isoxazole serves as a crucial building block for the synthesis of more complex pharmaceutical agents. Its derivatives have been investigated for a variety of therapeutic applications:

- Anticonvulsant Properties: Modifications to the isoxazole ring have led to the exploration of derivatives with potential anticonvulsant activity.[1]
- Anti-inflammatory and Analgesic Agents: The compound is a valuable intermediate in the development of new anti-inflammatory and pain-relieving drugs.
- Neurological Disorders: Research has utilized this compound in the synthesis of pharmaceuticals targeting neurological disorders.
- Anticancer Research: The isoxazole core is present in several anticancer agents, and derivatives of **5-(4-Chlorophenyl)isoxazole** are explored for their potential in cancer treatment.[1][6]

Agrochemicals

Beyond pharmaceuticals, derivatives of **5-(4-Chlorophenyl)isoxazole** have shown potential in the agricultural sector. Their inherent biological activity makes them candidates for the development of novel pesticides and herbicides for crop protection.

Material Science

The unique chemical properties of this compound also lend themselves to applications in material science, where it can be incorporated into the creation of advanced polymers and coatings to enhance durability and performance.

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **5-(4-Chlorophenyl)isoxazole** is classified as toxic if swallowed (Acute Toxicity, Oral, Category 3).[3]

- Hazard Statement: H301: Toxic if swallowed.[3]
- Precautionary Statements: P264, P270, P301+P310, P321, P330, P405, P501.[2] This includes washing hands thoroughly after handling, not eating or drinking when using the product, and seeking immediate medical attention if swallowed.[3]

It is imperative to handle this compound in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. It should be stored in a dry, sealed container, typically at 2-8°C.[2]

Conclusion

5-(4-Chlorophenyl)isoxazole is a compound of considerable scientific and commercial interest. Its well-defined chemical properties, versatile synthesis routes, and the broad biological activities of its derivatives make it a valuable tool for researchers in drug discovery, agrochemical development, and material science. The comprehensive data presented in this guide serves as a foundational resource for professionals seeking to understand and utilize this important chemical intermediate. Continued research into the structure-activity relationships of its derivatives is likely to uncover new and valuable applications in the future.

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